

Introduction: The Evolving Landscape of Polymer Flexibility

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Compound of Interest

Compound Name: *Nonanedioic acid, bis(2-methylpropyl) ester*

CAS No.: 105-80-6

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Plasticizers are essential additives that impart flexibility, durability, and processability to otherwise rigid polymers, most notably polyvinyl chloride (PVC). For decades, phthalate esters, particularly Di(2-ethylhexyl) phthalate (DEHP), were the industry standard due to their cost-effectiveness and performance.[1] However, mounting regulatory scrutiny and health concerns have catalyzed a shift towards alternative plasticizers.[1][2] This has driven innovation, leading to the prominence of various non-phthalate options, including trimellitates, citrates, and adipates.[3][4]

Among these alternatives, azelate esters, derived from the nine-carbon dicarboxylic azelaic acid, have carved out a niche as high-performance specialty plasticizers.[5][6] Azelaic acid itself is a bio-based monomer, often produced from the oxidative cleavage of oleic acid, adding a sustainability dimension to its derivatives.[5][7] This guide provides a comparative performance analysis of a representative azelate plasticizer, Di(2-ethylhexyl) azelate (DOZ), against key industry alternatives, grounded in experimental data and standardized testing methodologies.

The Plasticizers Under Review: A Molecular Perspective

The performance of a plasticizer is intrinsically linked to its molecular structure. The balance of polar and non-polar groups, molecular weight, and chain flexibility dictates its compatibility,

efficiency, and permanence within the polymer matrix.[8]

- Azelate - Di(2-ethylhexyl) azelate (DOZ): Characterized by a long, linear C9 aliphatic backbone, DOZ is noted for its exceptional low-temperature flexibility.[9][10] Its higher molecular weight compared to DEHP suggests lower volatility.
- Phthalate - Di(2-ethylhexyl) phthalate (DEHP/DOP): The traditional benchmark, featuring an aromatic ring that enhances compatibility with PVC but can limit low-temperature performance.[1]
- Trimellitate - Trioctyl trimellitate (TOTM): A high-molecular-weight plasticizer with a tri-ester structure, renowned for its extremely low volatility and superior thermal stability, making it ideal for high-temperature applications like wire and cable insulation.[11][12][13]
- Citrate - Acetyl tributyl citrate (ATBC): A bio-based plasticizer approved for food contact and medical applications, valued for its low toxicity profile.[14][15][16]

Comparative Performance Analysis

The selection of a plasticizer is a multi-faceted decision, balancing performance, cost, and regulatory compliance. Here, we compare the contenders across four critical performance axes.

Plasticizing Efficiency

Efficiency measures how effectively a plasticizer softens a polymer. This is commonly quantified by the reduction in Shore A hardness or the depression of the glass transition temperature (T_g), the point at which the polymer transitions from a rigid to a more flexible state. A more efficient plasticizer requires a lower concentration to achieve a desired level of flexibility.

Causality: Plasticizer molecules interpose themselves between polymer chains, disrupting chain-to-chain interactions and increasing free volume.[17] The compatibility of the plasticizer's polarity with the polymer is key. While all esters shown here are compatible with PVC, their efficiency varies. The "DOP equivalency" factor is often used as a benchmark, where DOP is 1.00.[18]

Plasticizer	Molecular Weight (g/mol)	Typical Tg of PVC Compound (°C)	Relative Efficiency (DOP = 1.00)
DOZ (Azelate)	412.6[19]	-53[20]	~0.95 - 1.00
DEHP (Phthalate)	390.5	-45	1.00[18]
TOTM (Trimellitate)	546.8[21]	-35	1.11[18]
ATBC (Citrate)	402.5[14]	-40	~0.90 - 0.95

Note: Data is compiled from multiple sources for representative comparison. Absolute values can vary with formulation specifics.

Interpretation: DOZ demonstrates high efficiency, comparable to the industry-standard DEHP. TOTM, with its higher molecular weight, is less efficient, requiring higher concentrations to achieve the same softness.[18]

Low-Temperature Flexibility

For applications in cold environments, such as outdoor cable jacketing or medical fluid bags, the ability of a plasticized material to remain flexible is critical. This is often measured by the Clash & Berg test (ASTM D1043), which determines the torsional stiffness of a material at low temperatures.

Causality: The long, linear, and flexible aliphatic chain of azelaic acid is the key determinant of DOZ's superior low-temperature performance.[9] Unlike aromatic rings (in phthalates) or more complex structures, this linear chain resists crystallization and stiffening as the temperature drops, allowing the polymer chains to maintain mobility.

Plasticizer	Typical Low-Temperature Brittle Point (°C)	Key Structural Feature
DOZ (Azelate)	-53 to -67[20][22]	Long, linear C9 aliphatic chain
DEHP (Phthalate)	-40 to -50	Aromatic ring
TOTM (Trimellitate)	-35 to -46[13]	Bulky, rigid tri-ester structure
ATBC (Citrate)	-45 to -55	Branched ester structure

Interpretation: DOZ is the clear standout performer for low-temperature applications, significantly outperforming both DEHP and the high-temperature specialist, TOTM.[10][20]

Permanence: Volatility and Migration Resistance

Permanence refers to a plasticizer's ability to remain within the polymer matrix over the product's lifespan, especially under thermal stress or when in contact with other substances. Poor permanence, seen as volatility (loss to air) or migration (leaching into contacting solids/liquids), leads to material embrittlement and potential contamination.[23][24]

Causality: Permanence is primarily governed by molecular weight and vapor pressure. Higher molecular weight plasticizers, like TOTM, have significantly lower volatility and are less prone to migration.[11][12] While DOZ has a slightly higher molecular weight than DEHP, TOTM's large structure provides the best resistance.

Plasticizer	Molecular Weight (g/mol)	Volatility (Weight Loss %)	Migration Resistance
DOZ (Azelaate)	412.6	Moderate	Good
DEHP (Phthalate)	390.5	High	Moderate
TOTM (Trimellitate)	546.8	Very Low	Excellent[12][25]
ATBC (Citrate)	402.5	Moderate-High	Moderate

Note: Volatility is highly dependent on test conditions (temp, time). This table represents relative performance.

Interpretation: For applications demanding the highest permanence, such as high-temperature automotive interiors or long-life electrical insulation, TOTM is the superior choice.[12] DOZ offers a good balance, with improved permanence over DEHP, making it suitable for a wide range of durable goods.

Thermal Stability

Thermal stability dictates the maximum temperature at which a plasticizer can be processed and used without significant degradation. Thermogravimetric Analysis (TGA) is the standard

method for determining this, measuring the weight loss of a substance as a function of temperature.[\[26\]](#)[\[27\]](#)

Causality: The chemical bonds within the plasticizer molecule determine its thermal stability. The robust structure of trimellitates generally provides the highest resistance to thermal decomposition.

Plasticizer	Decomposition Onset Temp. (TGA, °C)
DOZ (Azelaate)	~200 - 220
DEHP (Phthalate)	~180 - 200
TOTM (Trimellitate)	>230
ATBC (Citrate)	~190 - 210

Interpretation: TOTM's exceptional thermal stability makes it the go-to plasticizer for high-temperature processing and end-use applications.[\[11\]](#) DOZ shows good thermal stability, superior to that of DEHP, allowing for a wide processing window for most PVC applications.

Experimental Protocols: A Framework for Validation

To ensure scientific integrity, performance claims must be backed by standardized, reproducible methodologies. The following protocols are fundamental to comparative plasticizer evaluation.

Workflow for Plasticizer Performance Evaluation



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Caption: Standard workflow for evaluating a novel plasticizer.

Protocol 1: Volatile Loss by Activated Carbon Method (ASTM D1203)

This method measures the weight loss of a plasticized material at elevated temperatures, which is primarily attributed to plasticizer volatility.[\[28\]](#)

- Specimen Preparation: Die-cut a 50 mm diameter circular disc from a compression-molded sheet of the plasticized polymer.
- Initial Measurement: Accurately weigh the specimen to the nearest 0.0001 g (W_i).
- Setup: Place the specimen in a wire cage and suspend it in a container filled with activated carbon, ensuring no direct contact between the specimen and the carbon (Method B).[\[28\]](#)
- Heating: Place the container in a forced-air oven preheated to 70°C for 24 hours.
- Final Measurement: After 24 hours, remove the specimen, cool it to room temperature in a desiccator, and re-weigh it (W_f).
- Calculation: Calculate the percentage of volatile loss as: $((W_i - W_f) / W_i) * 100$.

Protocol 2: Thermal Stability by Thermogravimetric Analysis (TGA)

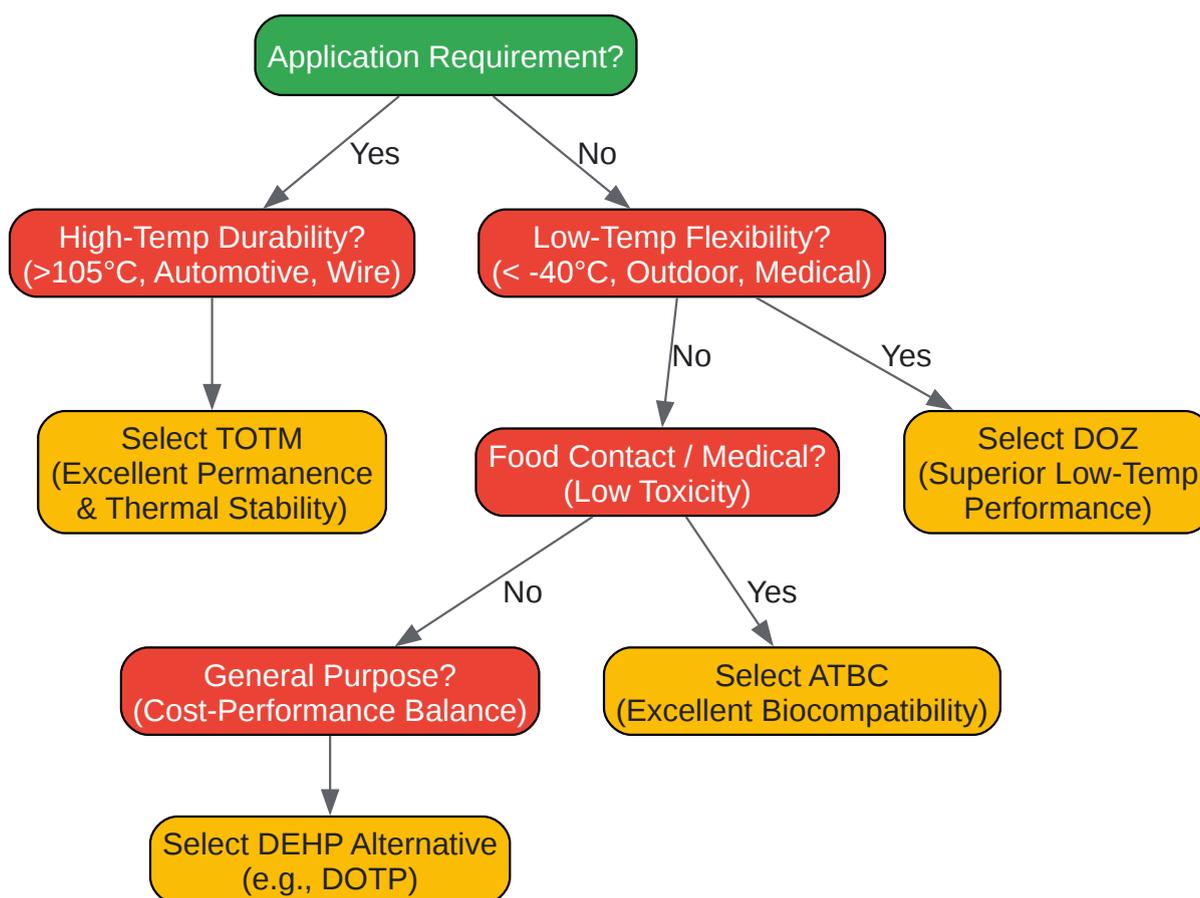
TGA provides a quantitative measure of a material's thermal stability and degradation profile.[\[27\]](#)[\[29\]](#)

- Sample Preparation: Place 5-10 mg of the liquid plasticizer or a small piece of the plasticized polymer into a TGA sample pan (e.g., platinum or ceramic).
- Instrument Setup: Place the pan in the TGA furnace.
- Method Parameters: Program the instrument to heat the sample from ambient temperature (e.g., 30°C) to a final temperature (e.g., 600°C) at a controlled heating rate (e.g., 10°C/min) under a controlled atmosphere (e.g., nitrogen or air at a flow rate of 50 mL/min).
- Data Acquisition: Record the sample weight as a function of temperature.

- Analysis: Determine the onset temperature of decomposition, which is the temperature at which significant weight loss begins. This is a key indicator of thermal stability.

Application-Driven Plasticizer Selection

No single plasticizer is universally superior; the optimal choice depends on the specific performance requirements of the end application.[3]



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Caption: Decision tree for plasticizer selection.

Conclusion

Azelate plasticizers, exemplified by DOZ, occupy a critical position in the polymer additives market. They are not a universal replacement for all other plasticizers but offer a distinct and superior performance profile for specific, demanding applications.

- **Key Strength:** The primary advantage of azelate plasticizers is their outstanding low-temperature flexibility, which is directly attributable to the linear aliphatic nature of their dicarboxylic acid backbone.
- **Performance Balance:** Compared to the historical benchmark DEHP, DOZ offers comparable plasticizing efficiency with the added benefits of better thermal stability and lower volatility.
- **Application Niche:** While trimellitates like TOTM reign supreme in high-temperature and high-permanence applications, azelates are the material of choice for products that must remain flexible and durable in cold environments.

As the industry continues to move away from regulated phthalates, a thorough, data-driven understanding of the alternatives is essential. Azelate esters provide formulators with a high-performance, reliable solution to meet challenging low-temperature requirements while maintaining a favorable overall performance balance.

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